

# Bis(4-bromophenyl)diphenylsilane molecular weight and formula

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## Compound of Interest

Compound Name: Bis(4-bromophenyl)diphenylsilane

Cat. No.: B1267813

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## Core Molecular Data

The fundamental properties of **Bis(4-bromophenyl)diphenylsilane**, including its molecular formula and weight, are pivotal for experimental design and theoretical calculations. These values are summarized in the table below.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>18</sub> Br <sub>2</sub> Si[1]
Molecular Weight	494.29 g/mol [1]

The molecular structure consists of a central silicon atom bonded to two diphenyl groups and two 4-bromophenyl groups. This specific arrangement of atoms dictates its chemical reactivity and physical characteristics. The molecular formula C<sub>24</sub>H<sub>18</sub>Br<sub>2</sub>Si and molecular weight of 494.29 g/mol are defining characteristics of this compound.[1]

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## References

- 1. chemscene.com [chemscene.com]
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